

N-Formyl-L-alanine: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Formyl-L-alanine**

Cat. No.: **B079075**

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of **N-Formyl-L-alanine**, a key derivative of the amino acid L-alanine. Tailored for researchers, scientists, and professionals in drug development, this document details its chemical properties, synthesis methodologies, and significant applications in biochemical and pharmaceutical research.

Core Compound Data

N-Formyl-L-alanine is a modified amino acid where a formyl group is attached to the nitrogen of L-alanine. This modification is crucial for its role as a building block in peptide synthesis and for its use in various biochemical studies.[\[1\]](#)

Property	Value	Reference
CAS Number	10512-86-4	[2]
Molecular Formula	C4H7NO3	[2]
Molecular Weight	117.1 g/mol	[2]
Appearance	White to off-white powder	[2]
Melting Point	147-148 °C	[2]
Optical Rotation	$[\alpha]D20 = -41 \pm 2^\circ$ (c=1 in MeOH)	[1]

Synthesis of N-Formyl-L-alanine

The N-formylation of L-alanine is a critical step for its application in peptide synthesis, serving as a protective group. Several laboratory-scale methods can be employed for this purpose.

Experimental Protocol: Formylation using Formic Acid and DCC

One common and efficient method for the N-formylation of amino acids is the use of formic acid activated by a carbodiimide, such as N,N'-dicyclohexylcarbodiimide (DCC).^[3] This method can be adapted for the synthesis of **N-Formyl-L-alanine**.

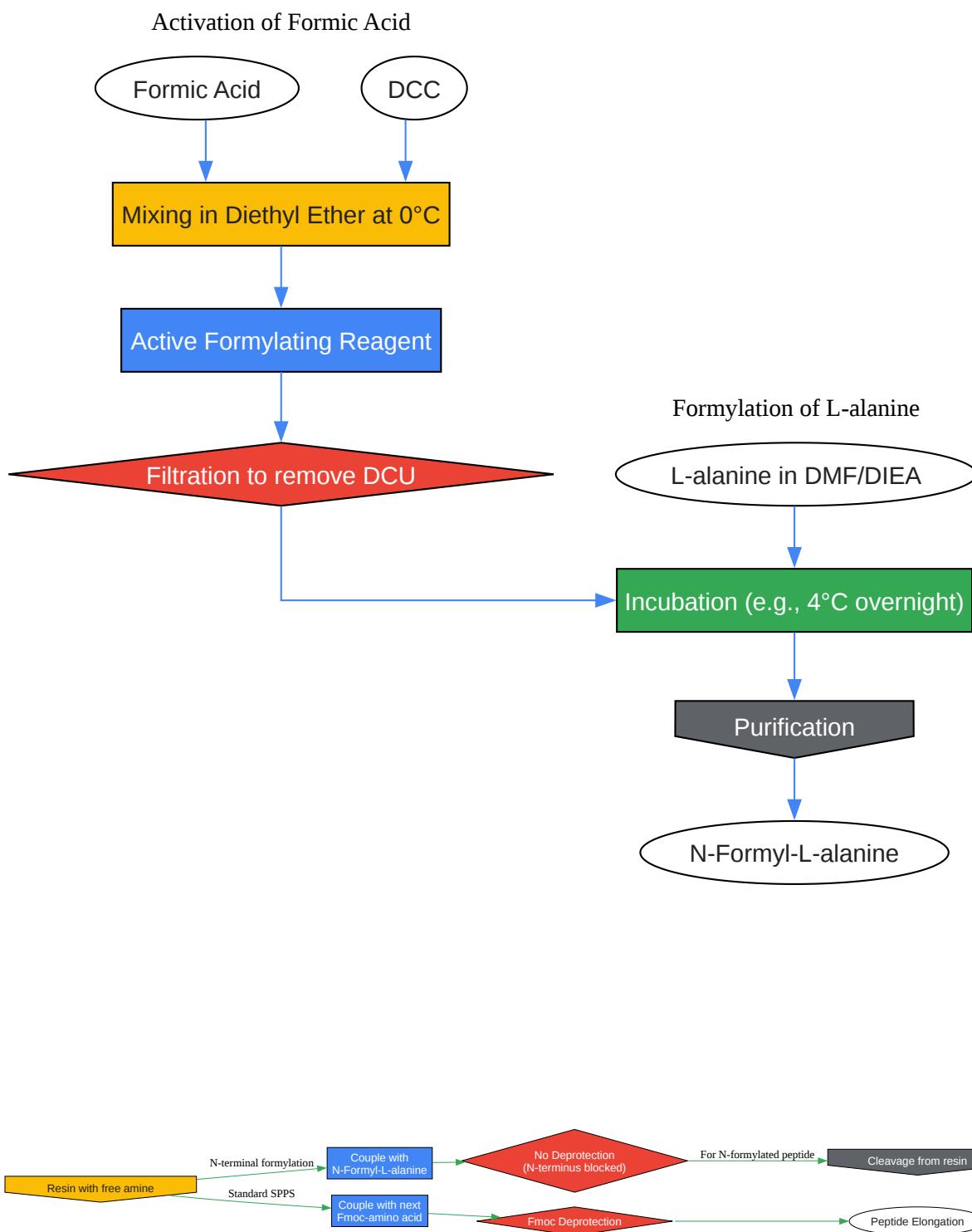
Materials:

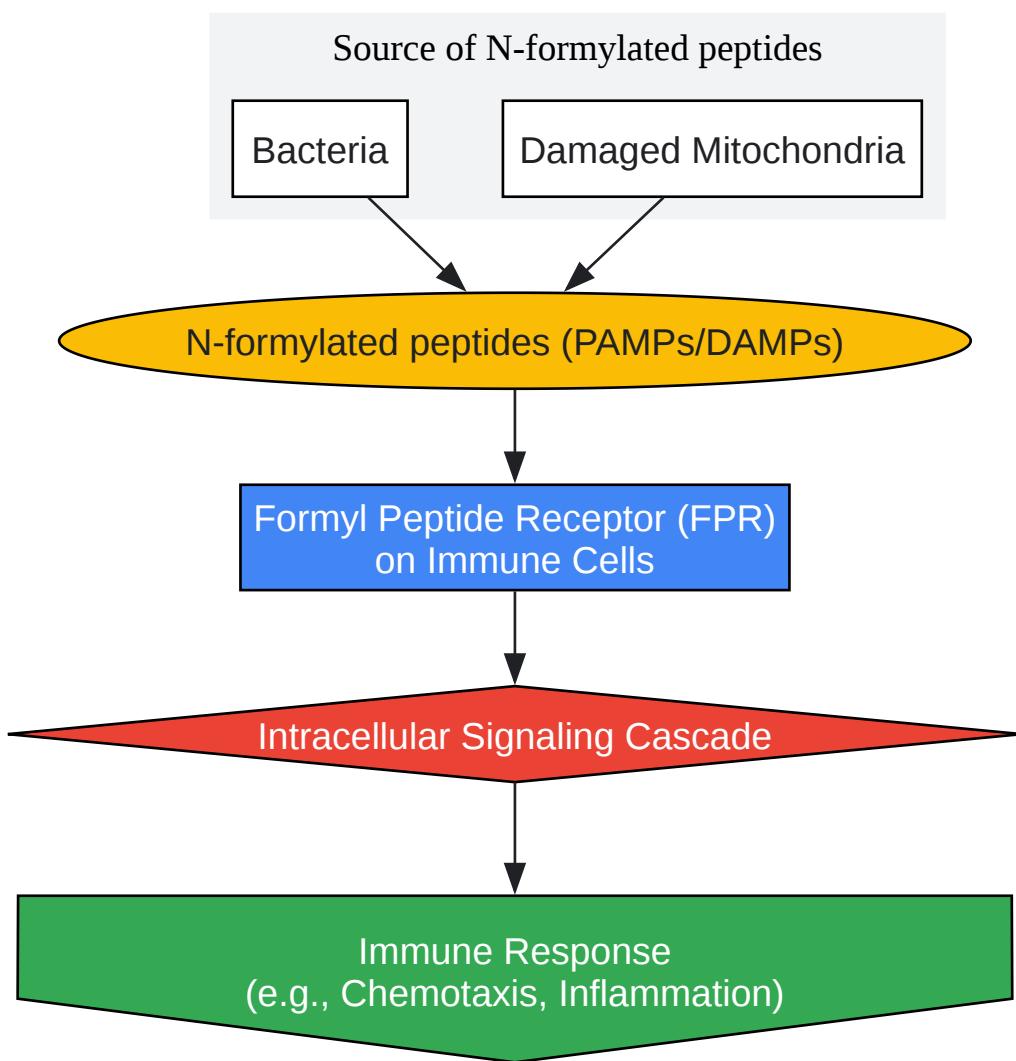
- L-alanine
- Formic acid
- N,N'-dicyclohexylcarbodiimide (DCC)
- Diethyl ether
- N,N-dimethylformamide (DMF)
- Diisopropylethylamine (DIEA)

Procedure:

- Activation of Formic Acid: In a flask, formic acid (25 mmol) and DCC (12.5 mmol) are combined in diethyl ether (14.5 mL) at 0 °C and stirred for 4 hours. This reaction forms the active formylating reagent.^[3]
- Filtration: The reaction mixture is filtered to remove the dicyclohexylurea (DCU) byproduct.^[3]
- Concentration: The filtrate is concentrated under vacuum to reduce the volume.^[3]
- Formylation Reaction: The concentrated formylating reagent is added to a solution of L-alanine in DMF containing DIEA.^[3]

- Incubation: The reaction is incubated, for instance, at 4 °C overnight, to ensure complete formylation while minimizing side reactions.[3]
- Purification: The final product, **N-Formyl-L-alanine**, is purified from the reaction mixture using standard chromatographic techniques.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. N-FORMYL-L-ALANINE Two Chongqing Chemdad Co. , Ltd chemdad.com
- 3. Solid Phase Formylation of N-Terminus Peptides - PMC pmc.ncbi.nlm.nih.gov

- To cite this document: BenchChem. [N-Formyl-L-alanine: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b079075#n-formyl-l-alanine-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b079075#n-formyl-l-alanine-cas-number-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com